

Chemical Structure and Analysis of Indapamide Impurity 9

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Compound of Interest

Compound Name: *rac Indapamide-N-(sulfonamido)
Sulfate*

CAS No.: 1219174-77-2

Cat. No.: B601999

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Technical Guide for Drug Development & Quality Control Executive Summary

Indapamide Impurity 9 (CAS: N/A for specific impurity; chemically 1-(4-chloro-3-sulfamoylbenzamido)-1H-indole-2-carboxylic acid) is a critical oxidative degradation product of the diuretic agent Indapamide. Unlike common process impurities (e.g., Impurity A or B), Impurity 9 represents a high-order oxidation state where the indoline ring is dehydrogenated to an indole and the characteristic methyl group is fully oxidized to a carboxylic acid. Monitoring this impurity is essential for stability-indicating methods, particularly under stress conditions (oxidative/photolytic) and in formulation compatibility studies.

Chemical Identity & Structural Analysis Nomenclature and Identifiers

Parameter	Details
Common Name	Indapamide Impurity 9
Chemical Name	1-(4-chloro-3-sulfamoylbenzamido)-1H-indole-2-carboxylic acid
Molecular Formula	C ₁₆ H ₁₂ ClN ₃ O ₅ S
Molecular Weight	393.79 g/mol
Structural Features	Indole core (aromatic), C2-Carboxylic acid, Sulfamoylbenzamide moiety
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, Methanol; sparingly soluble in water (pH dependent)

Structural Comparison

The structural evolution from the API to Impurity 9 involves two key oxidative steps:

- Dehydrogenation: Conversion of the dihydroindole (indoline) ring to a fully aromatic indole.
- Methyl Oxidation: Transformation of the C2-methyl group into a carboxylic acid function.

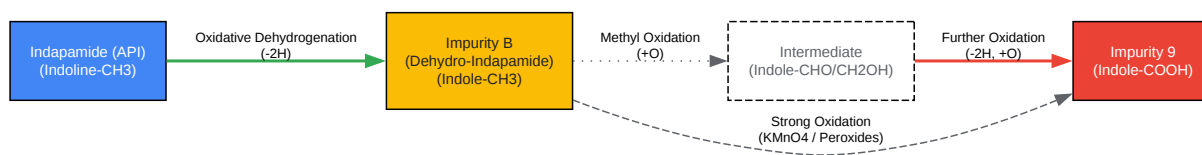
Compound	Structure Fragment (Indole/Indoline Ring)	C2 Substituent	MW
Indapamide (API)	2,3-Dihydro-1H-indole (Indoline)	Methyl (-CH ₃)	365.83
Impurity B (Dehydro)	1H-Indole (Aromatic)	Methyl (-CH ₃)	363.82
Impurity 9	1H-Indole (Aromatic)	Carboxylic Acid (-COOH)	393.79

Formation Pathway & Mechanism

Impurity 9 is formed via a stepwise oxidative degradation pathway. This typically occurs under forced degradation conditions (e.g., ICH Q1B photostability testing or oxidative stress with peroxides).

Mechanistic Pathway

- Step 1 (Aromatization): The indoline ring of Indapamide undergoes oxidative dehydrogenation to form Impurity B (Dehydro-indapamide). This is favored by light and metal ion catalysis.
- Step 2 (Methyl Oxidation): The methyl group at position 2 of the indole ring is susceptible to radical-mediated oxidation, sequentially forming the alcohol, aldehyde, and finally the carboxylic acid (Impurity 9).



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Figure 1: Stepwise oxidative degradation pathway leading to Indapamide Impurity 9.

Synthesis of Reference Standard

Since Impurity 9 is a degradation product, it must be synthesized independently to serve as a reference standard for HPLC quantification.

Retrosynthetic Strategy

The most reliable synthetic route involves coupling the activated sulfamoylbenzoic acid derivative with a pre-functionalized indole-2-carboxylic acid hydrazide or amine equivalent.

Key Reagents:

- Starting Material A: 4-Chloro-3-sulfamoylbenzoic acid.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Starting Material B: 1-Amino-1H-indole-2-carboxylic acid ethyl ester (followed by hydrolysis).

Step-by-Step Protocol

Note: This protocol is designed for a research laboratory setting.

- Activation of Benzoic Acid:
 - Dissolve 4-chloro-3-sulfamoylbenzoic acid (1.0 eq) in THF.
 - Add Thionyl Chloride (1.2 eq) and catalytic DMF. Reflux for 2 hours to generate the acid chloride.
 - Evaporate solvent to obtain the crude acid chloride solid.
- Coupling Reaction:
 - Suspend 1-amino-1H-indole-2-carboxylic acid ethyl ester (1.0 eq) in dry Pyridine or DCM/TEA.
 - Add the prepared acid chloride dropwise at 0°C.
 - Stir at room temperature for 4-6 hours. Monitor by TLC (EtOAc:Hexane 1:1).
 - Workup: Quench with water, extract with Ethyl Acetate, and wash with 1N HCl (to remove pyridine).
- Hydrolysis (Ester to Acid):
 - Dissolve the intermediate ester in THF/Water (1:1).
 - Add LiOH (3.0 eq) and stir at room temperature for 12 hours.
 - Acidify with 1N HCl to pH 2-3 to precipitate Impurity 9.
 - Purification: Recrystallize from Methanol/Water to achieve >98% purity.

Analytical Method (HPLC-UV)

To detect and quantify Impurity 9, a reverse-phase HPLC method with a specific gradient is required to resolve the polar acid impurity from the lipophilic API.

Chromatographic Conditions

Parameter	Specification
Column	C18, 250 x 4.6 mm, 5 µm (e.g., Waters X-Terra or Agilent Zorbax SB-C18)
Mobile Phase A	Phosphate Buffer (pH 3.0) + 0.1% Triethylamine
Mobile Phase B	Acetonitrile : Methanol (50:50)
Flow Rate	1.0 mL/min
Detection	UV @ 254 nm (primary), 240 nm (secondary)
Column Temp	30°C
Injection Vol	20 µL

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Comment
0.0	90	10	Initial equilibration
15.0	50	50	Elution of polar impurities (Imp 9)
25.0	20	80	Elution of Indapamide & Lipophilic Imps
30.0	20	80	Wash
31.0	90	10	Re-equilibration

Expected Retention Behavior

- Impurity 9: Due to the carboxylic acid group (-COOH), this impurity is significantly more polar than Indapamide. It is expected to elute early (Relative Retention Time ~0.4 - 0.6 relative to Indapamide).

- Indapamide: Elutes at ~20-22 min in this gradient.
- Impurity B: Elutes close to Indapamide (slightly later or earlier depending on pH) due to similar lipophilicity.

Regulatory & Safety Considerations

- ICH Q3A/B Classification: Impurity 9 is considered a degradation product. If levels exceed the qualification threshold (0.2% for max daily dose > 10mg, or 0.5% depending on dose), toxicological qualification is required.
- Genotoxicity: Unlike Impurity A (Nitroso derivative), Impurity 9 contains a carboxylic acid and does not possess structural alerts for high potency mutagenicity (like N-nitroso or epoxide groups). It is generally treated as a standard organic impurity.
- Limit: Typical specification limit is NMT 0.2% in the drug product shelf-life specification.

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